

Elemental analysis and composition verification of the compound

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Compound of Interest

Compound Name: *2-(Benzenesulfonyl)-2-methylpropan-1-ol*

CAS No.: *1889950-14-4*

Cat. No.: *B2477086*

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Title: Elemental Analysis & Composition Verification: A Comparative Technical Guide for Small Molecule Therapeutics

Executive Summary

In modern drug development, "Elemental Analysis" is no longer a singular workflow. It has bifurcated into two distinct but complementary pillars: Organic Composition Verification (confirming the identity and bulk purity of the API) and Elemental Impurity Profiling (quantifying trace catalysts and contaminants).

This guide compares the traditional "Gold Standard" (Combustion Analysis) with modern spectroscopic techniques (ICP-MS, XRF), providing actionable protocols to satisfy both peer-review standards (e.g., J. Med. Chem $\pm 0.4\%$ rule) and regulatory mandates (USP <233>/ICH Q3D).

Part 1: The Landscape – Combustion vs. Spectroscopy

We must distinguish between verifying what you made (Stoichiometry) and what is left over (Impurities).

Feature	Combustion Analysis (CHN/S)	ICP-MS	X-Ray Fluorescence (XRF)
Primary Utility	Identity & Bulk Purity. Confirms empirical formula ().	Trace Impurities. Quantifies catalysts (Pd, Pt) and toxic metals (As, Pb).	Rapid Screening. Non-destructive check for heavy atoms in solids.
Detection Range	% Level (1–100% w/w)	ppt to ppm (Trace to Ultra-trace)	ppm to % Level
Sample State	Solid (usually) or viscous liquid.	Liquid (requires digestion).	Solid (powder/crystal) or Liquid.
Destructive?	Yes (Sample is incinerated).	Yes (Sample is digested in acid).	No (Sample recoverable).
Key Limitation	High weighing error sensitivity; requires >95% purity to pass.	Polyatomic interferences; requires matrix matching.	Matrix effects; lower sensitivity than ICP-MS.
Regulatory/Academic Standard	J. Med. Chem / JOC ($\pm 0.4\%$ tolerance).[1] [2][3][4]	USP <232>/<233>, ICH Q3D, FDA Q3D.	Screening tool (rarely for final release).

Part 2: Comparative Performance Metrics

The following data summarizes typical performance metrics observed in a GMP analytical lab setting.

Metric	Combustion (CHN)	ICP-MS (Quadrupole)
Accuracy	±0.3% absolute (theoretical vs. found)	85–115% Recovery (Spike)
Precision (RSD)	< 0.2%	< 5.0%
Sample Required	1–3 mg per run (triplicate recommended)	50–100 mg (for digestion)
Limit of Detection (LOD)	~1000 ppm (0.1%)	< 1 ppt (element dependent)
Throughput	5–8 mins/sample	2–4 mins/sample (excluding digestion)

Part 3: Deep Dive – Automated Combustion Analysis (CHN)

Objective: Confirm the empirical formula of a synthesized organic compound. The "0.4% Rule": Academic journals generally require that found values for C, H, and N differ by no more than 0.4% from the calculated theoretical values.[3]

Critical Protocol: The "Micro-Weighing" Workflow

Expert Insight: 90% of CHN failures are not due to impure chemistry, but due to weighing errors or hygroscopic water.

- Sample Pre-treatment:
 - Dry sample in vacuo ($P < 10$ mbar) at 40–60°C for >4 hours to remove occluded solvents.
 - Why: Trapped dichloromethane or water will skew Carbon % significantly.
- Calibration:
 - Calibrate using Acetanilide (Standard) due to its stability and distinct C/N ratio.
 - K-factor (response factor) must be established daily.

- Weighing (The Critical Step):
 - Use a microbalance (readability 0.001 mg).
 - Target mass: 1.5 mg to 2.5 mg.
 - Self-Validation: If the microbalance drift exceeds ± 0.002 mg over 30 seconds, re-calibrate or move to a vibration-free table.
- Combustion:
 - Flash combustion at $\sim 975^{\circ}\text{C}$ with enriched pulse.
 - Carrier gas: Helium.
- Reduction & Separation:
 - Gases pass over Copper (Cu) wires (600°C) to reduce to .
 - Separation via GC column; detection via Thermal Conductivity Detector (TCD).

Part 4: Deep Dive – ICP-MS for Elemental Impurities

Objective: Quantify Class 1 (As, Cd, Hg, Pb) and Class 2 (Catalysts like Pd, Pt) elements per USP <233>.

Critical Protocol: Microwave-Assisted Acid Digestion

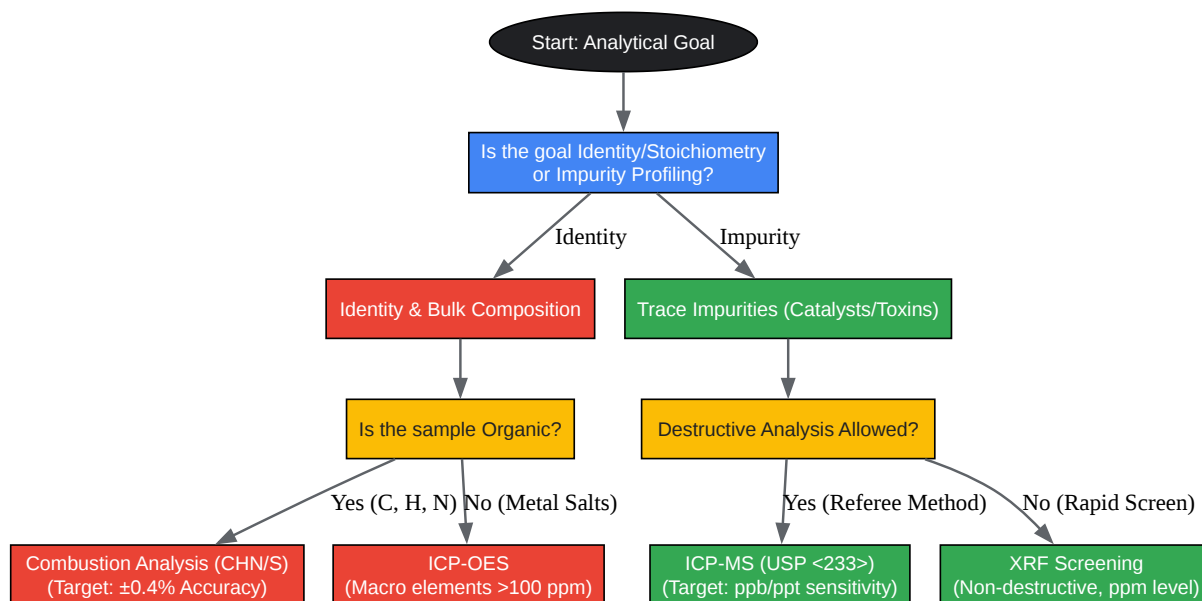
Expert Insight: Open-vessel digestion leads to the loss of volatile analytes (Mercury/Arsenic). Closed-vessel microwave digestion is mandatory for accurate recovery.

- Digestion Mix:
 - Weigh 50–100 mg of API into a PTFE/PFA vessel.

- Add 6 mL conc.
(Trace Metal Grade) + 1 mL HCl (stabilizes Hg and Pd).
- Caution: Avoid
if analyzing for Barium or Calcium (precipitation risk).
- Microwave Program:
 - Ramp to 180°C over 15 mins.
 - Hold at 180°C for 10 mins.
 - Cool down.
- Dilution & Internal Standardization:
 - Dilute with deionized water (18.2 MΩ) to 50 mL.
 - In-line Internal Standard: Mix sample with solution containing Ge, Y, In, Tb, or Bi via a mixing tee.
 - Why: Corrects for non-spectral interferences and signal drift.
- Analysis (ICP-MS):
 - Mode: Kinetic Energy Discrimination (KED) using Helium gas.
 - Why: Removes polyatomic interferences (e.g.,
interferes with
).

Part 5: Visualization of Workflows

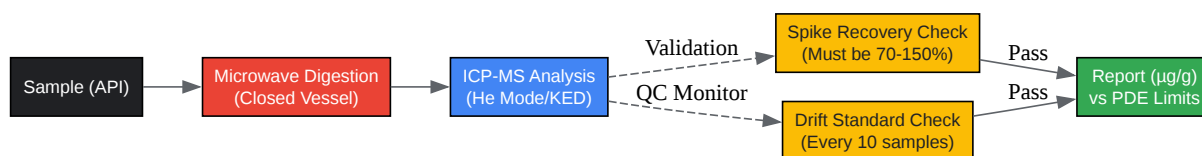
Figure 1: Strategic Decision Matrix for Elemental Analysis



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Caption: Decision matrix guiding the selection between Combustion, ICP-MS, and XRF based on analytical goals (Identity vs. Purity).

Figure 2: The USP <233> Compliance Loop



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Caption: The self-validating workflow for USP <233> compliance, emphasizing spike recovery and drift monitoring.

References

- American Chemical Society (ACS). Journal of Medicinal Chemistry Author Guidelines. (See "Compound Characterization"). [\[Link\]](#)
- U.S. Food and Drug Administration (FDA). Q3D(R2) – Guideline for Elemental Impurities. [\[Link\]](#)^[5]
- International Council for Harmonisation (ICH). ICH Q3D Elemental Impurities. [\[Link\]](#)

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